Safe Disposal of 14S(15R)-EET Methyl Ester: A Procedural Guide

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Compound of Interest

Compound Name:	*14S(15R)-EET methyl ester*
Cat. No.:	*B15586614*

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For researchers, scientists, and drug development professionals, ensuring the safe and proper disposal of chemical reagents is a critical component of laboratory safety and environmental responsibility. This guide provides essential information and step-by-step procedures for the disposal of **14S(15R)-EET methyl ester**, a cytochrome P450 metabolite of arachidonic acid.

Immediate Safety and Handling Precautions

Prior to handling **14S(15R)-EET methyl ester**, it is imperative to consult the Safety Data Sheet (SDS) provided by the supplier. This document contains comprehensive information on physical and chemical properties, potential hazards, and emergency procedures.

Key Handling Information:

- Formulation: This product is typically supplied as a solution in ethanol.[1][2]
- Storage: Store at -20°C.[1][2]
- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety glasses with side shields, gloves, and a lab coat.

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- Ventilation: Handle in a well-ventilated area or under a chemical fume hood to avoid inhalation of vapors.

Step-by-Step Disposal Procedure

The disposal of **14S(15R)-EET methyl ester** must comply with all applicable federal, state, and local regulations. The following is a general procedural guide. Always consult your institution's Environmental Health and Safety (EHS) department for specific protocols.

- Consult the Safety Data Sheet (SDS): The SDS is the primary source of information for chemical disposal. Locate the "Disposal considerations" section (typically Section 13) for manufacturer-specific recommendations.

- Waste Classification: Determine if the waste is hazardous. Chemical waste generators are responsible for classifying their waste according to EPA guidelines (40 CFR 261.3).[3] Given that it is a chemical substance dissolved in ethanol, it is likely to be classified as hazardous waste.

- Containerization:
  - Use a designated, properly labeled, and leak-proof container for the chemical waste.
  - The container should be compatible with the chemical properties of the solution (e.g., glass or a specific type of plastic).
  - The label should clearly state "Hazardous Waste" and list the contents, including "**14S(15R)-EET methyl ester**" and "Ethanol."

- Segregation: Do not mix this waste with other incompatible waste streams. Keep it separate from strong acids, bases, and oxidizing agents.

- Storage of Waste: Store the waste container in a designated, well-ventilated, and secure area, away from sources of ignition.[4]

- Arrange for Pickup: Contact your institution's EHS department to schedule a pickup for the hazardous waste. Do not pour chemical waste down the drain.[5][6][7][8]

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Spill and Emergency Procedures

In the event of a spill, follow these immediate steps:

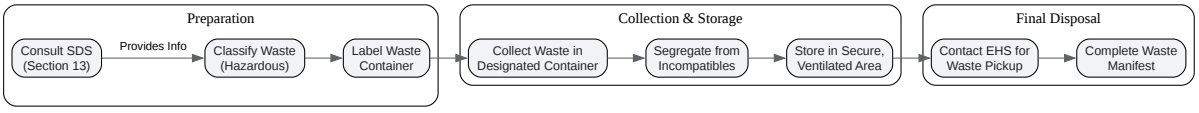
- Evacuate: If the spill is large or in a poorly ventilated area, evacuate the immediate vicinity.
- Control Ignition Sources: Remove all sources of ignition from the area.[4]
- Containment: For small spills, absorb the material with an inert absorbent material such as sand, diatomite, or universal binders.[4][6]
- Cleanup: Carefully collect the absorbent material and place it in a sealed container for disposal as hazardous waste.
- Decontamination: Clean the spill area thoroughly with soap and water.
- First Aid:
  - Eyes: If in eyes, rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[4]
  - Skin: If on skin, wash with plenty of soap and water.[4]
  - Inhalation: If inhaled, remove the person to fresh air and keep them comfortable for breathing.[4]
  - Ingestion: If swallowed, rinse mouth. Call a doctor if you feel unwell.[8]

Data Summary

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Parameter	Value	Reference
CAS Number	110901-52-5	[1][2]
Molecular Formula	$C_{21}H_{34}O_3$	[1]
Formula Weight	334.5 g/mol	[1]
Purity	≥95%	[1][2]
Formulation	A solution in ethanol	[1][2]
Storage Temperature	-20°C	[1][2]
Stability	≥ 2 years	[1]

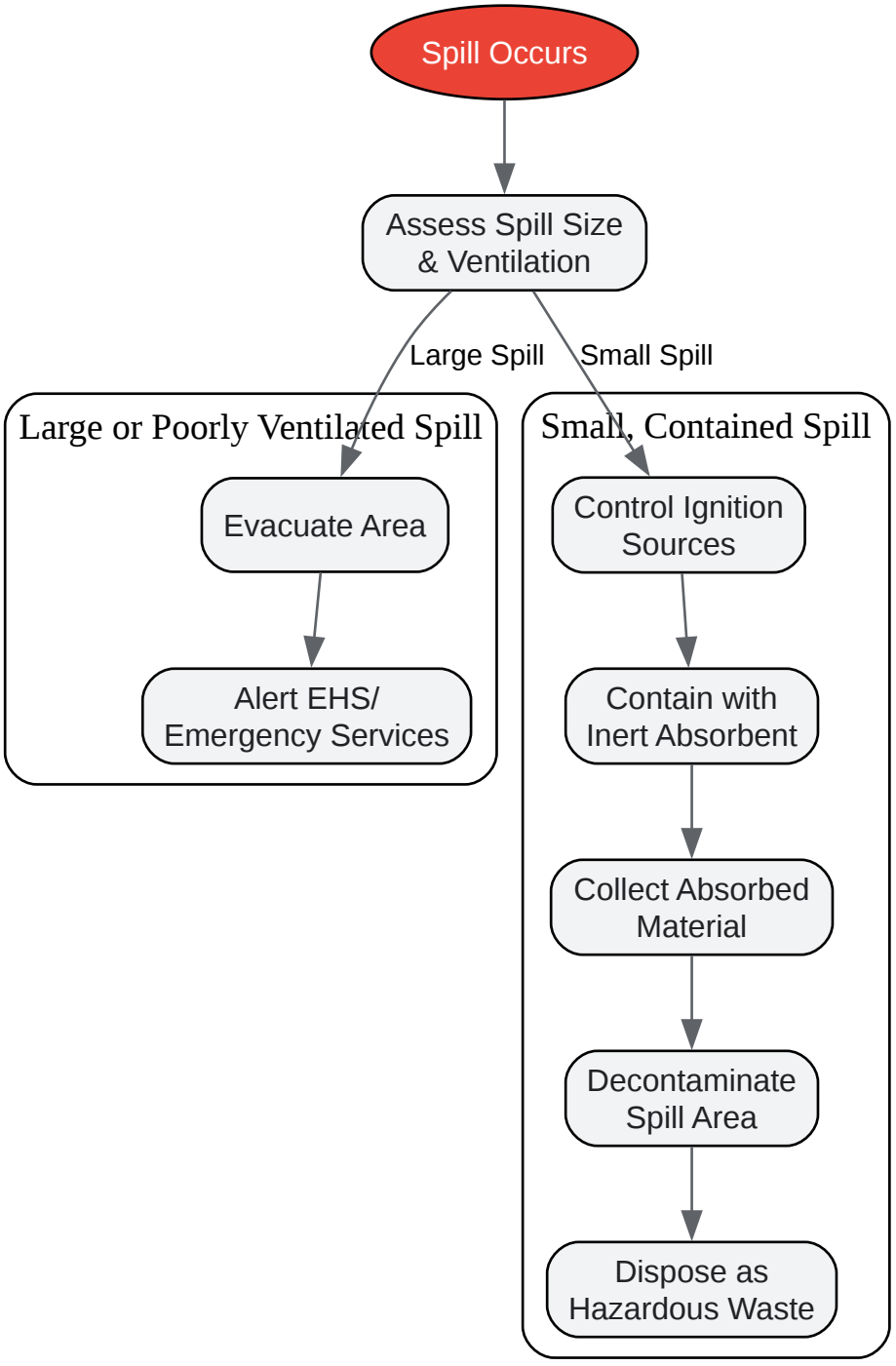
Visual Guides



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Caption: A workflow for the proper disposal of **14S(15R)-EET methyl ester**.

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Caption: An emergency response plan for a **14S(15R)-EET methyl ester** spill.

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References

- 1. caymanchem.com [caymanchem.com]
- 2. Sapphire Bioscience [sapphirebioscience.com]
- 3. aksci.com [aksci.com]
- 4. fishersci.com [fishersci.com]
- 5. carlroth.com [carlroth.com]
- 6. cdn.caymanchem.com [cdn.caymanchem.com]
- 7. carlroth.com [carlroth.com]
- 8. carlroth.com [carlroth.com]
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